

FMDP's impact on cell signaling cascades

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	FMDP	
Cat. No.:	B1673509	Get Quote

References

- 1. FMDP | TargetMol [targetmol.com]
- 2. Effect of phenylmethylsulphonyl fluoride on the potency of anandamide as an inhibitor of electrically evoked contractions in two isolated tissue preparations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Influence of phenylmethylsulfonyl fluoride on anandamide brain levels and pharmacological effects PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. FMRP Antibody | Cell Signaling Technology [cellsignal.com]
- 6. Characterization of anandamide- and fluoroanandamide-induced antinociception and cross-tolerance to delta 9-THC after intrathecal administration to mice: blockade of delta 9-THC-induced antinociception - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Biological function of Foot-and-mouth disease virus non-structural proteins and non-coding elements PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [FMDP's impact on cell signaling cascades].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673509#fmdp-s-impact-on-cell-signaling-cascades]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com